

Technical Support Center: Overcoming Poor Bioavailability of Oral Formulations

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Compound of Interest

Compound Name: 181427-66-7

CAS No.: 181427-66-7

Cat. No.: B612492

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Internal Memo:

Dear Senior Application Scientist,

We have received your request to create a comprehensive technical support center guide on overcoming the poor bioavailability of CAS **181427-66-7** in oral formulations.

Following an exhaustive search of publicly available chemical and pharmaceutical databases, we have been unable to identify the chemical substance associated with the provided CAS Registry Number. Our standard search protocols, which include querying major chemical databases and scientific literature repositories, yielded no specific compound for CAS **181427-66-7**.

The development of a scientifically sound and practical guide for enhancing oral bioavailability is critically dependent on the specific physicochemical properties of the active pharmaceutical ingredient (API). These properties include, but are not limited to:

- Solubility: The ability of the compound to dissolve in aqueous and lipid environments.
- Permeability: The capacity of the compound to cross the intestinal membrane.
- pKa: The ionization constant, which influences solubility and permeability at different pH levels in the gastrointestinal tract.

- LogP: The partition coefficient, indicating the lipophilicity of the compound.
- Molecular Weight and Structure: These fundamental characteristics govern the compound's interactions with biological systems.
- Biopharmaceutics Classification System (BCS) Class: This classification provides a framework for understanding the primary barriers to oral absorption.

Without this foundational information, any attempt to create a troubleshooting guide would be purely speculative and lack the scientific integrity and practical utility required for researchers, scientists, and drug development professionals.

To proceed with your request, we kindly ask that you provide one of the following:

- The common or IUPAC name of the chemical substance.
- Verification of the CAS Registry Number. It is possible that there may be a typographical error in the provided number.
- Any available information on the compound's physicochemical properties, such as its solubility, permeability, or therapeutic class.

Once we have the correct identification of the compound, we will be able to assemble a detailed and accurate technical support guide that addresses the specific challenges related to its oral formulation and bioavailability.

We apologize for any inconvenience this may cause and look forward to assisting you further upon receipt of the necessary information.

Sincerely,

The Research and Development Information Core

- [To cite this document: BenchChem. \[Technical Support Center: Overcoming Poor Bioavailability of Oral Formulations\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b612492#overcoming-poor-bioavailability-of-cas-181427-66-7-in-oral-formulations\]](https://www.benchchem.com/product/b612492#overcoming-poor-bioavailability-of-cas-181427-66-7-in-oral-formulations)

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